

# 4-Fluoro-3- ((trifluoromethyl)sulfonyl)benzenesulfonamide

## CAS number 1027345-08-9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-Fluoro-3-  
((trifluoromethyl)sulfonyl)benzenes  
ulfonamide

Cat. No.: B030740

[Get Quote](#)

## Abstract

This technical guide provides a comprehensive overview of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**, a key chemical intermediate in contemporary pharmaceutical synthesis. The document elucidates the compound's chemical and physical properties, provides detailed experimental protocols for its synthesis, and illustrates its pivotal role as a precursor to the B-cell lymphoma-2 (Bcl-2) family inhibitor, Navitoclax (ABT-263). While this guide focuses on the synthesis and chemical characteristics of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**, it is important to note that there is a lack of publicly available data on its intrinsic biological activity. The significance of this compound lies primarily in its utility as a building block in the development of targeted cancer therapies.

## Chemical and Physical Properties

**4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is a substituted aromatic sulfonamide. The presence of a fluorine atom, a trifluoromethylsulfonyl group, and a sulfonamide group on the benzene ring imparts specific chemical properties that are advantageous for its role in multi-step organic synthesis.

Property	Value	Source
CAS Number	1027345-08-9	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>4</sub> NO <sub>4</sub> S <sub>2</sub>	[1]
Molecular Weight	307.2 g/mol	[1]
IUPAC Name	4-fluoro-3- (trifluoromethylsulfonyl)benzen esulfonamide	[1]
Physical Form	Solid	
Purity	Typically >95%	
Storage	Sealed in dry, room temperature conditions	

## Synthesis of 4-Fluoro-3- ((trifluoromethyl)sulfonyl)benzenesulfonamide

The synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is a multi-step process. The following is a representative experimental protocol based on available literature. [2]

### Experimental Protocol

#### Step 1: Synthesis of 1-Fluoro-2-((trifluoromethyl)sulfonyl)benzene

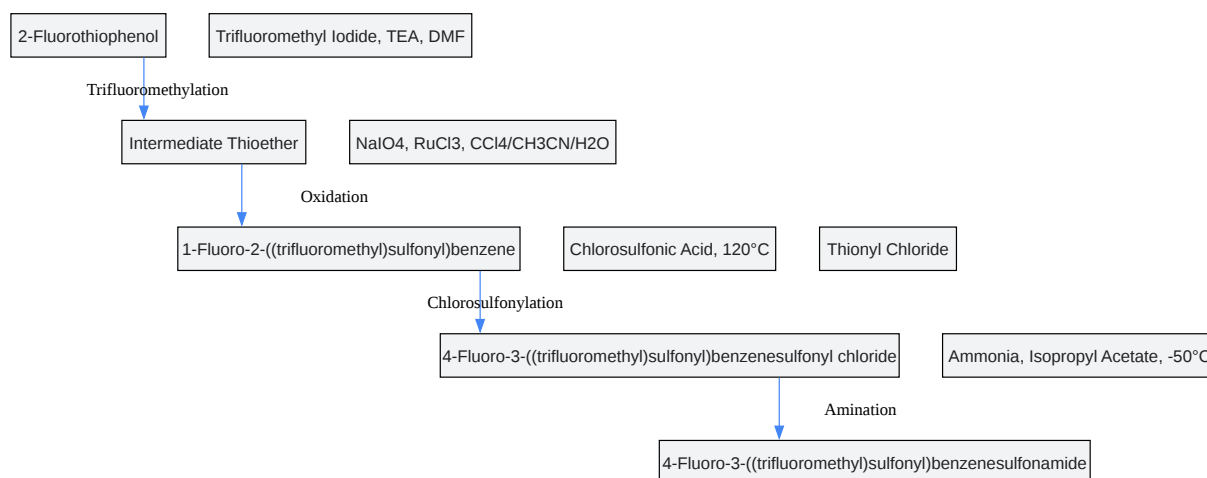
This intermediate can be prepared from 2-fluorothiophenol. A solution of 2-fluorothiophenol is treated with trifluoromethyl iodide in the presence of a base such as triethylamine (TEA) in a solvent like dimethylformamide (DMF). The resulting thioether is then oxidized using an oxidizing agent like sodium periodate with a catalytic amount of ruthenium trichloride in a mixed solvent system (e.g., carbon tetrachloride/acetonitrile/water) to yield 1-fluoro-2-((trifluoromethyl)sulfonyl)benzene. [2]

#### Step 2: Synthesis of 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonyl chloride

1-Fluoro-2-((trifluoromethyl)sulfonyl)benzene (80 g) is added to a reactor. Chlorosulfonic acid (307 g) is then added slowly. The mixture is heated to and maintained at 120°C for 22 hours. After cooling to room temperature, thionyl chloride (118 g) is added, and the mixture is stirred at 25°C for 24 hours. The reaction mixture is then slowly added to a mixture of isopropyl acetate and ice-water to quench the reaction. The organic layer is separated and used in the next step.<sup>[2]</sup>

### Step 3: Synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**

The isopropyl acetate solution containing 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonyl chloride is cooled to -50°C. Ammonia solution is then added, and the reaction is stirred. The reaction is quenched with hydrochloric acid, and the mixture is warmed to room temperature. The organic layer is separated, washed, and the solvent is removed under vacuum. The crude product is then purified, for example by recrystallization from a solvent system like ethyl acetate/hexane, to yield **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**.<sup>[2]</sup>



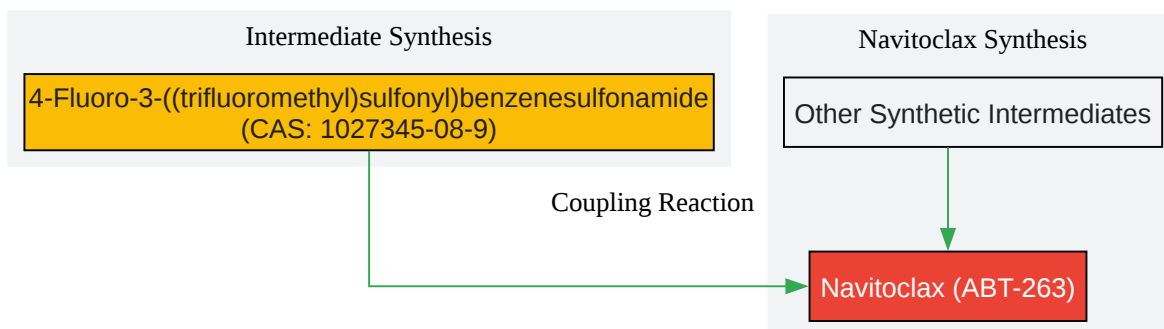
[Click to download full resolution via product page](#)

Synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**.

## Role in the Synthesis of Navitoclax (ABT-263)

The primary significance of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is its role as a key intermediate in the synthesis of Navitoclax (ABT-263).[2] Navitoclax is a potent inhibitor of the Bcl-2 family of anti-apoptotic proteins and has been investigated in clinical trials for the treatment of various cancers.[3]

In the synthesis of Navitoclax, the sulfonamide group of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is coupled with other complex molecular fragments to build the final drug molecule.[3]



[Click to download full resolution via product page](#)

Role as a key intermediate in Navitoclax synthesis.

## Biological Activity

There is a notable absence of published data on the specific biological activity of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**. Its utility in the pharmaceutical industry is currently understood to be as a synthetic precursor rather than a pharmacologically active agent itself. The potent biological effects observed are associated with the final product, Navitoclax, which targets the Bcl-2 family of proteins to induce apoptosis in cancer cells.<sup>[3]</sup>

## Conclusion

**4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is a crucial chemical intermediate, the importance of which is intrinsically linked to the development of the anti-cancer drug candidate, Navitoclax. This guide has provided a detailed overview of its chemical properties and a comprehensive protocol for its synthesis. While the compound itself is not known to possess significant biological activity, its synthesis and purification are critical steps in the production of a clinically evaluated therapeutic agent. Future research could potentially explore any latent biological effects of this and other structurally related intermediates.

## Safety Information

Hazard statements for **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye

irritation), and H335 (May cause respiratory irritation).[1] Appropriate personal protective equipment should be worn, and handling should be conducted in a well-ventilated area.

Disclaimer: This document is intended for informational purposes for a professional audience and does not constitute a recommendation for any specific use. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide | C7H5F4NO4S2 | CID 25058452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. Abt 263 | C47H55ClF3N5O6S3 | CID 24978538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide CAS number 1027345-08-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030740#4-fluoro-3-trifluoromethyl-sulfonyl-benzenesulfonamide-cas-number-1027345-08-9]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)